

The Emergence of N6-Dimethyldeoxyadenosine (d2A) in Eukaryotic Genomes: A Technical Guide

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Compound of Interest

Compound Name: N6-Dimethyldeoxyadenosine

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Introduction

The landscape of epigenetics has been predominantly characterized by the study of 5-methylcytosine (5mC). However, the discovery of N6-methyldeoxyadenosine (also known as N6-methyladenine or 6mA) in the DNA of various eukaryotes, from unicellular organisms to mammals, has unveiled a new layer of gene regulation. Initially recognized as a prevalent modification in prokaryotes, the existence and functional significance of 6mA in higher organisms were long debated. With the advent of highly sensitive detection technologies, the presence of 6mA in eukaryotic genomes is now more widely accepted, although its abundance is notably lower than in prokaryotes. This technical guide provides an in-depth overview of the discovery of 6mA in eukaryotes, focusing on the core methodologies for its detection and quantification, a summary of its known abundance, and an exploration of its emerging roles in gene regulation and cellular processes.

Quantitative Analysis of N6-Dimethyldeoxyadenosine

The quantification of 6mA in eukaryotic genomes has been a significant challenge due to its low abundance in many species. However, advancements in mass spectrometry have enabled the sensitive and accurate measurement of this epigenetic mark. The following table summarizes the reported levels of 6mA across a range of eukaryotic organisms and cell types.

Species/Cell Line	Tissue/Condition	Method	6mA Level (as % of dA or ppm)	Reference
Homo sapiens (Human)	Jurkat T-cells	Dpn I digestion + LC-MS/MS	2.3 ppm	
HEK293T cells	Dpn I digestion + LC-MS/MS	1.7 ppm		
Glioblastoma	LC-MS/MS	~1000 ppm		
HepG2 cells (mtDNA)	UHPLC-QQQ-MS/MS	~		

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